

mass spectrometry fragmentation pattern of 2-Chloro-5-fluoro-6-methylnicotinamide

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Compound of Interest

Compound Name: 2-Chloro-5-fluoro-6-methylnicotinamide

Cat. No.: B13983927

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Mass Spectrometry Fragmentation Guide: 2-Chloro-5-fluoro-6-methylnicotinamide

Executive Summary & Molecule Profile

2-Chloro-5-fluoro-6-methylnicotinamide (C₇H₆ClFN₂O) presents a distinct mass spectral profile characterized by a dominant chlorine isotope pattern and a stable fluorine substituent. Unlike non-fluorinated analogues, the C5-F bond is highly resistant to cleavage under standard Electrospray Ionization (ESI) conditions, making the fluorine atom a reliable mass tag throughout the fragmentation pathway.

Physicochemical Identity

Feature	Specification
Formula	C ₇ H ₆ ClFN ₂ O
Monoisotopic Mass	188.0153 Da
[M+H] ⁺ (Base Peak)	189.02 (³⁵ Cl) / 191.02 (³⁷ Cl)
Isotope Ratio	~3:1 (Characteristic of mono-chlorination)
Key Substituents	2-Cl (Labile), 5-F (Stable), 6-Me (Inductive Donor), 3-CONH ₂ (Primary Fragmentation Site)

Experimental Protocol (LC-MS/MS)

To replicate the fragmentation data described below, the following standardized protocol is recommended. This workflow ensures optimal ionization of the amide moiety while minimizing in-source decay.

Sample Preparation

- Solvent: Methanol:Water (50:50) + 0.1% Formic Acid.
- Concentration: 1 µg/mL (Direct Infusion) or 100 ng/mL (LC-MS injection).

Instrument Parameters (ESI+)

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V (Low voltage preserves the [M+H]⁺; higher voltages >50V induce premature ammonia loss).
- Collision Energy (CE): Stepped 15–35 eV (To observe both primary amide loss and secondary ring fragmentation).

Fragmentation Pathway Analysis

The fragmentation of **2-Chloro-5-fluoro-6-methylnicotinamide** follows a predictable "Amide-First" decay mechanism, typical of nicotinamide derivatives, but modified by the electronic effects of the halogen substituents.

Primary Pathway: The Amide Cleavage

The most abundant product ions arise from the modification of the C3-amide group.

- Neutral Loss of Ammonia (NH_3 , -17 Da): The protonated amide $[\text{M}+\text{H}]^+$ undergoes nucleophilic attack, expelling NH_3 to form the acylium ion ($\text{C}_7\text{H}_3\text{ClFNO}^+$).
- Dehydration (H_2O , -18 Da): Alternatively, the amide can dehydrate to form the corresponding nitrile (2-Chloro-5-fluoro-6-methylnicotinonitrile).

Secondary Pathway: Ring Destabilization

Following the loss of the amide functionality, the pyridine ring fragments further:

- Loss of CO (-28 Da): The acylium ion ejects carbon monoxide to form the phenyl-like cation $[\text{C}_6\text{H}_3\text{ClFN}]^+$.
- Halogen Scrambling: While Fluorine (F) remains bound due to the high C-F bond energy (~485 kJ/mol), the Chlorine (Cl) atom can be ejected as a radical (in EI) or HCl (in ESI), typically in late-stage fragmentation.

Comparative Analysis: Target vs. Standard

The table below objectively compares the target molecule with its non-fluorinated, non-methylated analogue (2-Chloronicotinamide) to demonstrate the mass shifts.

Fragment Type	2-Chloronicotina mide (Standard)	2-Chloro-5- fluoro-6- methylnicotina mide (Target)	Mass Shift (Δ)	Mechanism
Precursor [M+H] ⁺	m/z 157.0	m/z 189.0	+32 Da	Addition of F (+18) and CH ₂ (+14)
Acylium Ion [M+H-NH ₃] ⁺	m/z 140.0	m/z 172.0	+32 Da	Primary Amide Loss
Nitrile Ion [M+H- H ₂ O] ⁺	m/z 139.0	m/z 171.0	+32 Da	Dehydration
Pyridyl Cation [M+H-NH ₃ -CO] ⁺	m/z 112.0	m/z 144.0	+32 Da	Carbonyl ejection
Ring Fragment [M+H-NH ₃ -CO- Cl] ⁺	m/z 77.0	m/z 109.0	+32 Da	Loss of Chlorine

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Analyst Insight: The constant +32 Da shift across all major fragments confirms that the 5-Fluoro and 6-Methyl groups are spectrally silent (stable) during the initial fragmentation stages. If you observe a loss of 19 Da (F) or 20 Da (HF) early in the spectrum, it indicates a structural isomer or impurity, as the C5-F bond on the pyridine ring is robust.

Visualizing the Fragmentation Tree

The following diagram maps the specific ESI⁺ fragmentation pathway for **2-Chloro-5-fluoro-6-methylnicotinamide**.

Figure 1: ESI⁺ Fragmentation pathway of **2-Chloro-5-fluoro-6-methylnicotinamide** showing primary amide losses.

References

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Sources

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